

Application Notes and Protocols: SU16f in a 9C Cocktail for Cardiomyocyte Conversion

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SU16f
CAS No.: 251356-45-3
Cat. No.: B15579268

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Direct cardiac reprogramming, the conversion of somatic cells into cardiomyocytes, presents a promising strategy for regenerative medicine and drug discovery. One notable chemical-based approach involves the use of a nine-compound (9C) cocktail to reprogram human fibroblasts into functional cardiomyocyte-like cells. This cocktail, which includes the compound **SU16f**, offers a virus-free method for generating cardiomyocytes, thereby circumventing some of the safety concerns associated with genetic reprogramming techniques.^{[1][2]} These chemically induced cardiomyocyte-like cells (ciCMs) have been shown to exhibit key features of native cardiomyocytes, including sarcomeric structures, calcium transients, and electrophysiological properties.^[1]

This document provides detailed application notes and protocols for the use of the **SU16f**-containing 9C cocktail for the direct conversion of human fibroblasts into cardiomyocytes.

Data Presentation

The efficiency of cardiomyocyte conversion using the 9C cocktail has been quantified in several studies. The following tables summarize the key quantitative data available.

Table 1: Cardiomyocyte Conversion Efficiency

Parameter	Value	Cell Type	Source
cTnT Positive Cells	6.6 ± 0.4%	Human Foreskin Fibroblasts (HFFs) / Human Fetal Lung Fibroblasts (HLFs)	[1]

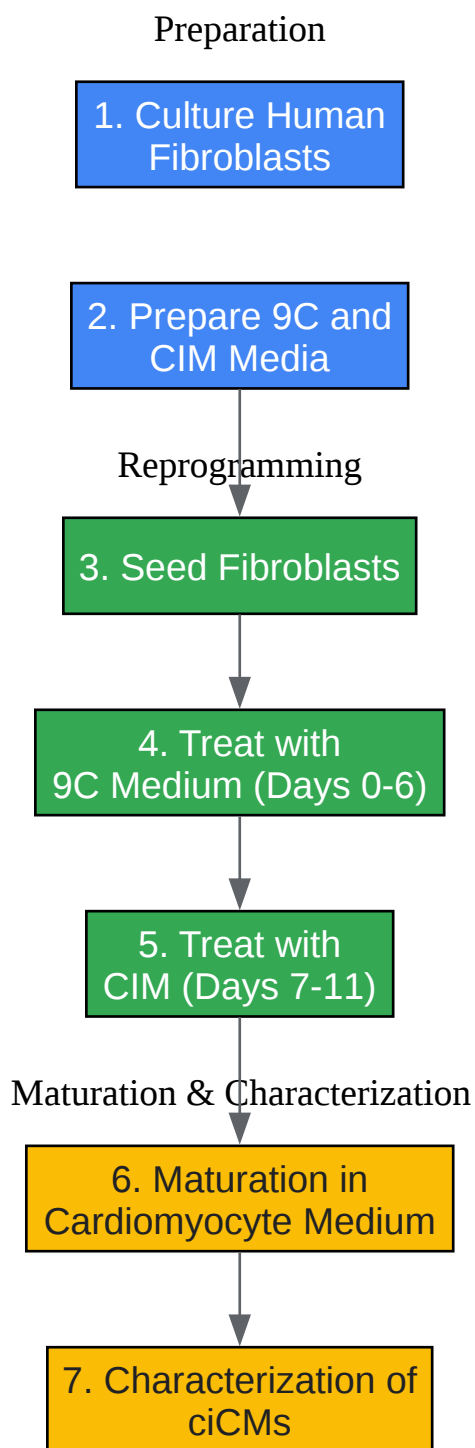
Table 2: Components of the 9C Cocktail and Cardiac Induction Medium (CIM)[3][4]

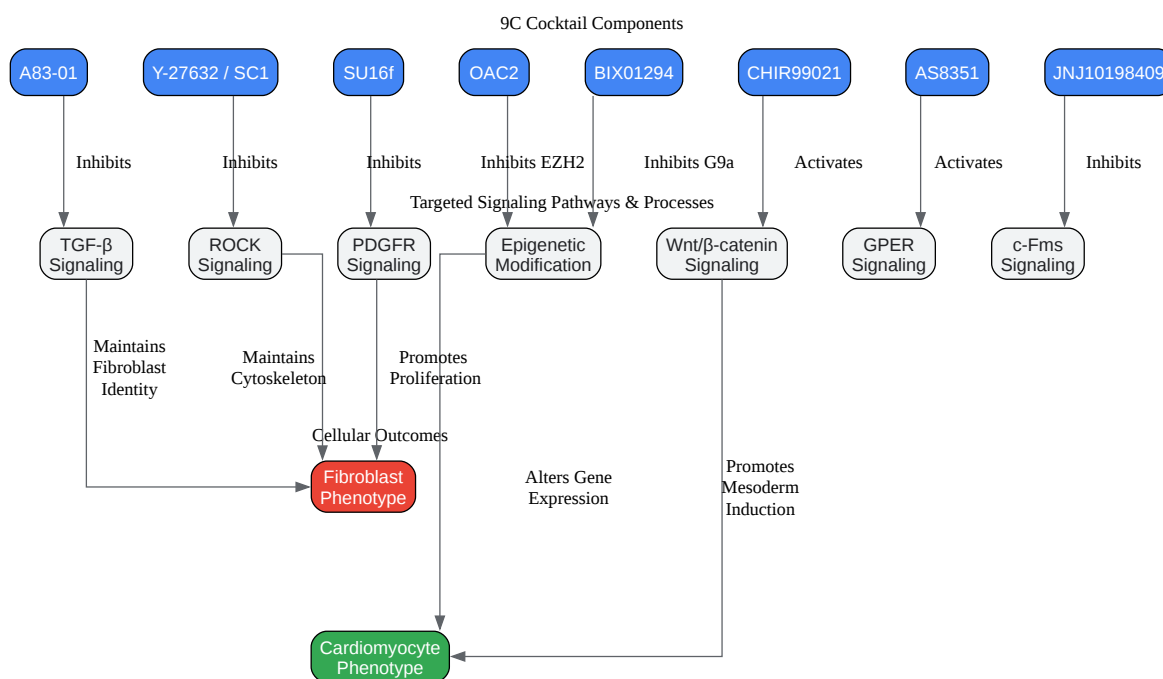
Medium	Component	Concentration
9C Medium	CHIR99021	10 µM
A83-01	1 µM	
BIX01294	1 µM	
AS8351	1 µM	
SC1	1 µM	
Y-27632	10 µM	
OAC2	5 µM	
SU16f	5 µM	
JNJ10198409	0.1 µM	
Cardiac Induction Medium (CIM)	CHIR99021	12 µM
Activin A	10 ng/mL	
BMP4	25 ng/mL	
VEGF	10 ng/mL	

Experimental Protocols

This section provides a detailed, step-by-step protocol for the conversion of human fibroblasts into cardiomyocytes using the 9C cocktail.

Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The all-chemical approach: A solution for converting fibroblasts into myocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Direct reprogramming of fibroblasts into cardiomyocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. resources.tocris.com [resources.tocris.com]
- 4. Converting Fibroblasts into Cardiomyocytes Protocol | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Application Notes and Protocols: SU16f in a 9C Cocktail for Cardiomyocyte Conversion]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579268/docs#application-notes-and-protocols-su16f-in-a-9c-cocktail-for-cardiomyocyte-conversion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check